

Safeguarding Your Research: A Comprehensive Guide to Handling IR 754 Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR 754 Carboxylic Acid

Cat. No.: B15551793

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **IR 754 Carboxylic Acid** (CAS No. 2311980-68-2). Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of your research.

Immediate Safety and Hazard Information

IR 754 Carboxylic Acid is a near-infrared (NIR) cyanine dye that requires careful handling. According to the Safety Data Sheet (SDS), this compound is classified as a skin and eye irritant.^{[1][2]}

Hazard Identification and Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. ^{[1][2]}
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation. ^{[1][2]}

Signal Word: Warning^{[1][2]}

Operational Plan: From Receipt to Disposal

This step-by-step guide outlines the procedures for the safe handling of **IR 754 Carboxylic Acid** in a laboratory setting.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound at 4°C in a tightly sealed container, protected from moisture and light.^[3]
- **Labeling:** Ensure all containers are clearly labeled with the compound name, CAS number, concentration, date of receipt, and relevant hazard warnings.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **IR 754 Carboxylic Acid** in both solid and solution forms.

Protection Type	Minimum Requirement	Rationale
Eye and Face Protection	ANSI Z87-compliant safety glasses with side shields or chemical splash goggles.[4] A face shield should be worn over goggles when there is a significant splash hazard.	Protects against eye irritation from dust particles or splashes of the solution.[1]
Hand Protection	Disposable nitrile gloves are the minimum requirement.[4] Consider double-gloving for added protection. Gloves must be inspected before use and changed immediately upon contamination.	Prevents skin contact and irritation.[1][5]
Body Protection	A laboratory coat is the minimum requirement.[6] Consider a chemically resistant apron for procedures with a higher risk of splashing.	Protects skin and personal clothing from contamination.
Respiratory Protection	All handling of the solid form and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation of dust or aerosols.[7]	Prevents respiratory tract irritation.

Handling and Experimental Procedures

- Designated Area: All work with **IR 754 Carboxylic Acid** should be performed in a designated area, preferably within a chemical fume hood.[7]
- Weighing: When weighing the solid form, do so in a fume hood to avoid the generation and inhalation of dust particles.[7]

- Reconstitution: When preparing solutions, add the solvent slowly to the dye to prevent splashing.[7]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[1][2]

Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, avoid breathing dust or vapors.[5] Use appropriate PPE and absorb liquid spills with an inert material (e.g., diatomite, universal binders).[1] Decontaminate the spill area and equipment by scrubbing with alcohol.[1] Collect all cleanup materials in a sealed container for hazardous waste disposal.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][5] Seek prompt medical attention.
- Skin Contact: Wash the affected area thoroughly with plenty of soap and water.[1][2] Remove contaminated clothing and wash it before reuse.[1][2] If skin irritation occurs, seek medical advice.[2]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician or Poison Control Center immediately.[1][5]

Disposal Plan

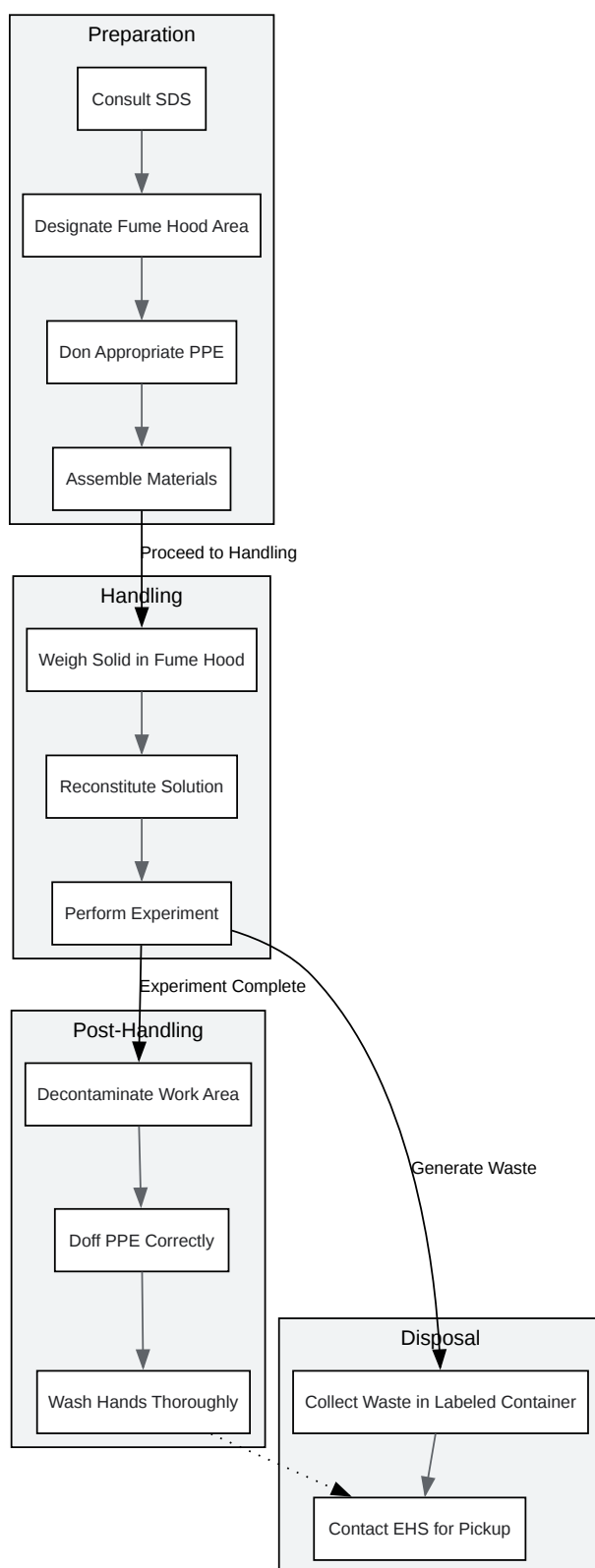
All waste contaminated with **IR 754 Carboxylic Acid** is considered hazardous waste and must be disposed of in accordance with institutional, local, state, and federal regulations.

- Waste Segregation: Do not mix cyanine dye waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[7]
- Containerization: Collect all solid and liquid waste in designated, sealed, and clearly labeled hazardous waste containers.[7]

- Contaminated Materials: This includes used gloves, pipette tips, bench paper, and any other disposable materials that have come into contact with the dye. These items must be placed in a designated hazardous waste container.[\[7\]](#)
- Empty Containers: The first rinse of an "empty" container must be collected and disposed of as hazardous waste.[\[7\]](#)
- Pickup: Contact your institution's EHS office to arrange for the pickup and disposal of hazardous waste.[\[7\]](#)

Experimental Workflow Visualization

The following diagram illustrates the key steps for the safe handling of **IR 754 Carboxylic Acid**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **IR 754 Carboxylic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. IR 754 Carboxylic Acid - Starshinechemical [starshinechemical.com]
- 3. chemscene.com [chemscene.com]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. targetmol.com [targetmol.com]
- 6. uah.edu [uah.edu]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling IR 754 Carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551793#personal-protective-equipment-for-handling-ir-754-carboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com